

A Technical Guide to 2-(Diphenylphosphino)benzaldehyde (CAS 50777-76-9)

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Compound of Interest	
Compound Name:	2-(Diphenylphosphino)benzaldehyde
Cat. No.:	B1302527

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-(Diphenylphosphino)benzaldehyde**, an organophosphorus compound with significant applications in catalysis and organic synthesis. Its unique bifunctional nature, featuring both a diphenylphosphino group and a benzaldehyde moiety, makes it a versatile ligand and synthetic intermediate.

Core Chemical and Physical Properties

2-(Diphenylphosphino)benzaldehyde is a yellow solid that is soluble in common organic solvents.^[1] Its dual functionality allows for diverse reactivity, including coordination to transition metals via the phosphine group and nucleophilic additions at the aldehyde.^[2] This structure is pivotal to its role in coordination chemistry and catalysis.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	50777-76-9	[1] [2] [4] [5]
Molecular Formula	C ₁₉ H ₁₅ OP	[1] [4] [6]
Molecular Weight	290.30 g/mol	[4] [5] [6]
Appearance	White to yellow powder/solid	[1] [2] [7]
Melting Point	112-119 °C	[1] [5] [6] [8]
Solubility	Soluble in common organic solvents	[1] [2]
SMILES	O=Cc1ccccc1P(c2ccccc2)c3ccccc3	[5] [8] [9]
InChI Key	DRCPJRZHAJMWOU-UHFFFAOYSA-N	[1] [2] [5] [8]

Safety and Handling

2-(Diphenylphosphino)benzaldehyde is classified as an irritant. Standard laboratory safety protocols should be followed, including the use of personal protective equipment.

Table 2: GHS Safety Information

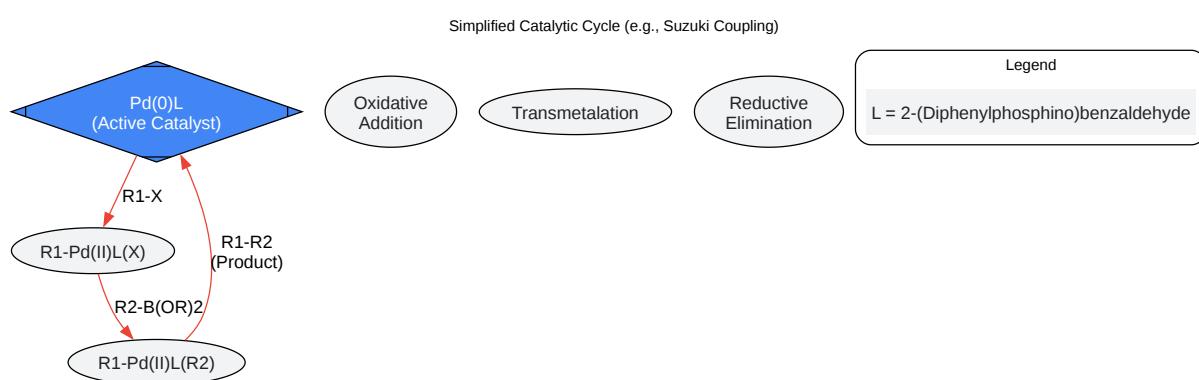
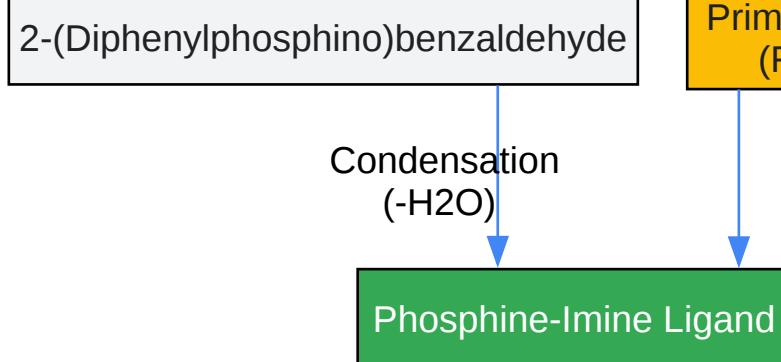
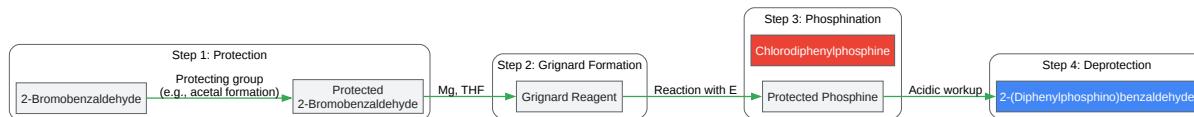
Category	Information	References
Pictogram	GHS07 (Exclamation mark)	[1]
Signal Word	Warning	[1] [5] [8]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [5] [8]
Precautionary Statements	P261, P264, P280, P302+P352, P304+P340, P305+P351+P338	[1] [5] [8]
Personal Protective Equipment	Dust mask (type N95), eye shields, gloves	[5] [8]
Storage Class Code	11 (Combustible Solids)	[5] [8]

Experimental Protocols and Reactivity

Synthesis Protocol

The first reported synthesis of **2-(Diphenylphosphino)benzaldehyde** involves a Grignard reaction.[\[1\]](#) The general steps are outlined below.

Experimental Workflow: Synthesis of **2-(Diphenylphosphino)benzaldehyde**



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